

An In-depth Technical Guide to 3-(3,5-Dimethylphenyl)propanoic Acid

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Compound of Interest

Compound Name:	3-(3,5-Dimethylphenyl)propanoic acid
CAS No.:	42287-87-6
Cat. No.:	B1289441

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

This guide provides a comprehensive technical overview of **3-(3,5-Dimethylphenyl)propanoic acid**, a versatile molecule with potential applications in medicinal chemistry and materials science. We will delve into its chemical identity, synthesis, physicochemical properties, and its role as a building block in the development of more complex bioactive molecules. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and chemical synthesis.

Chemical Identity and Nomenclature

IUPAC Name: **3-(3,5-Dimethylphenyl)propanoic acid**.^{[1][2]}

Synonyms:

- 3,5-Dimethyl-hydrozimtsaeure

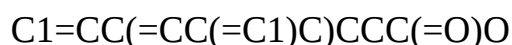
- Benzenepropanoic acid, 3,5-dimethyl-

CAS Number: 42287-87-6[1][2]

Molecular Formula: C₁₁H₁₄O₂[1]

Molecular Weight: 178.23 g/mol [1][2]

Chemical Structure:



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A 2D representation of **3-(3,5-Dimethylphenyl)propanoic acid**.

Physicochemical Properties

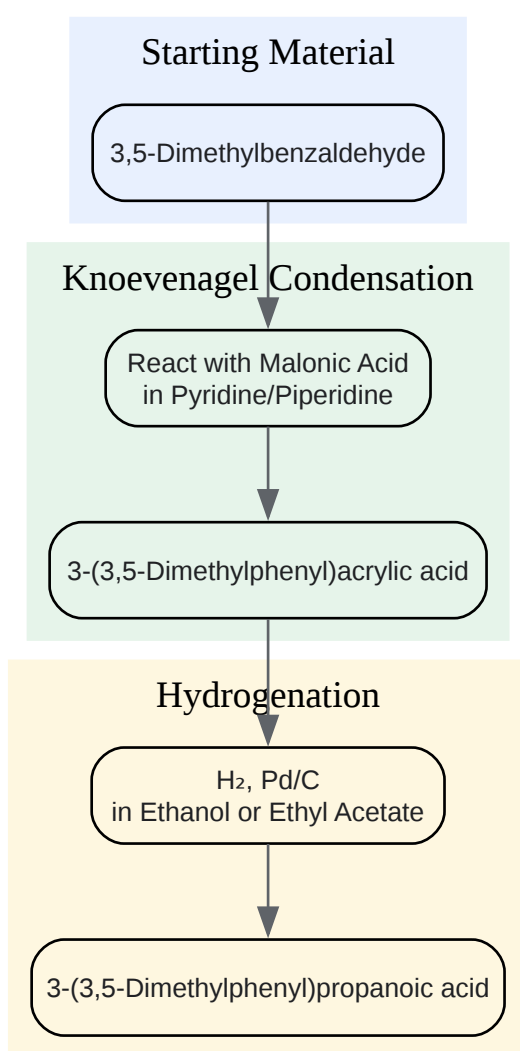
A summary of the key physicochemical properties of **3-(3,5-Dimethylphenyl)propanoic acid** is provided in the table below. These properties are crucial for understanding the compound's behavior in various experimental settings.

Property	Value	Source
Appearance	Solid	[2]
Boiling Point	305.6 °C at 760 mmHg (Predicted)	[3]
Density	1.074 g/cm ³ (Predicted)	[3]
LogP	2.32060 (Predicted)	[3]
Polar Surface Area	37.3 Å ²	
Storage	Inert atmosphere, room temperature.[1] Sealed in dry, Room Temperature.	

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **3-(3,5-Dimethylphenyl)propanoic acid** is not readily available in the reviewed literature, a plausible and commonly employed synthetic route would be the hydrogenation of the corresponding cinnamic acid derivative, 3-(3,5-Dimethylphenyl)acrylic acid. This method is a standard procedure for the reduction of an α,β -unsaturated carboxylic acid to its saturated analog.

Hypothetical Synthesis Workflow:



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A plausible synthetic workflow for **3-(3,5-Dimethylphenyl)propanoic acid**.

Characterization:

For a researcher synthesizing or using this compound, rigorous characterization is essential. While specific spectra for this exact compound are not publicly available, the expected spectroscopic data would be as follows:

- ^1H NMR: The proton NMR spectrum would be expected to show characteristic signals for the aromatic protons (a singlet for the proton at C2 and a singlet for the two equivalent protons at C4 and C6), the two methyl groups on the benzene ring (a singlet), and the two methylene groups of the propanoic acid chain (two triplets). The carboxylic acid proton would appear as a broad singlet.
- ^{13}C NMR: The carbon NMR spectrum would show distinct signals for the carboxyl carbon, the two methylene carbons, the quaternary aromatic carbons, the methyl-substituted aromatic carbons, and the unsubstituted aromatic carbons.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a broad O-H stretching band for the carboxylic acid, C-H stretching bands for the aromatic and aliphatic protons, and a strong C=O stretching band for the carbonyl group.
- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak (M^+) and characteristic fragmentation patterns.

Commercial suppliers may provide compound-specific analytical data, including NMR, HPLC, and LC-MS, upon request.^[1]

Role in Medicinal Chemistry and Drug Development

Arylpropionic acids are a well-established class of compounds in medicinal chemistry, with many derivatives exhibiting anti-inflammatory, analgesic, and antipyretic properties. The most famous example is ibuprofen. These activities are often mediated through the inhibition of cyclooxygenase (COX) enzymes.

While the specific biological activity of **3-(3,5-Dimethylphenyl)propanoic acid** has not been extensively reported, its structural motif is present in more complex molecules that have been investigated for various therapeutic targets. This suggests that **3-(3,5-**

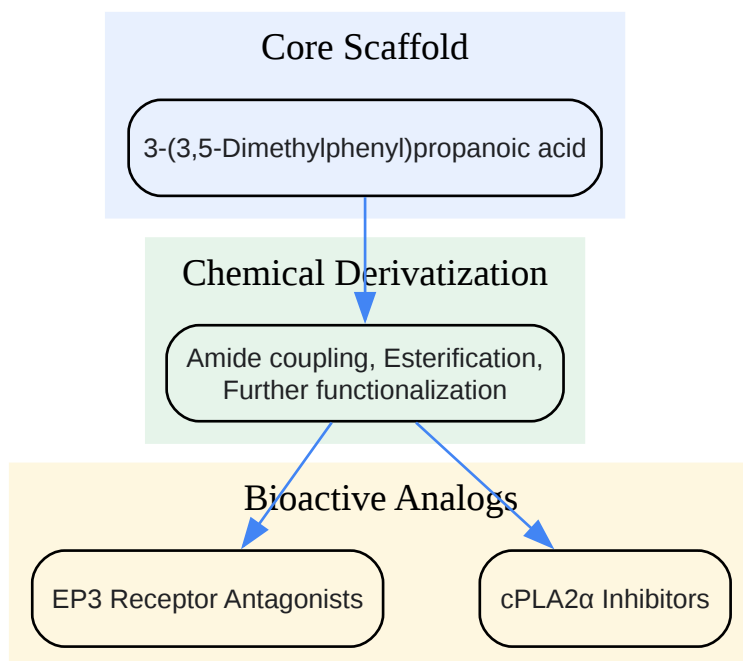
Dimethylphenyl)propanoic acid can serve as a valuable scaffold or building block for the synthesis of novel drug candidates.

Examples of its utility as a molecular scaffold:

- EP3 Receptor Antagonists: A series of 3-(2-aminocarbonylphenyl)propanoic acid analogs incorporating a (1R)-1-(3,5-dimethylphenyl)-3-methylbutylamine moiety have been synthesized and evaluated as potent and selective EP3 receptor antagonists.[4] The 3,5-dimethylphenyl group is a key structural feature in these compounds.
- Phospholipase A2 α (cPLA2 α) Inhibitors: The 3,5-dimethylphenyl moiety is also found in inhibitors of cytosolic phospholipase A2 α , an enzyme involved in inflammatory processes.[5]

The 3,5-dimethyl substitution pattern on the phenyl ring can influence the physicochemical properties of a molecule, such as its lipophilicity and metabolic stability, which are critical parameters in drug design. The methyl groups can also provide steric hindrance that may affect the binding of the molecule to its biological target.

Logical Relationship in Drug Discovery:



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The role of the core scaffold in generating diverse bioactive analogs.

Safety and Handling

Hazard Identification:

- Skin Irritation: H315 - Causes skin irritation.
- Eye Irritation: H319 - Causes serious eye irritation.

Recommended Precautions:

- Wear protective gloves, protective clothing, and eye protection.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Store in a well-ventilated place. Keep container tightly closed.
- Use in a chemical fume hood to avoid inhalation of dust.

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.^[3]

Conclusion

3-(3,5-Dimethylphenyl)propanoic acid is a valuable chemical entity with a clear identity and established physicochemical properties. While direct biological activity data for this specific compound is limited in the public domain, its structural features make it a promising starting point for the synthesis of more complex and potentially bioactive molecules. Its role as a building block in the development of EP3 receptor antagonists and cPLA2 α inhibitors highlights its potential in drug discovery programs. Researchers working with this compound should adhere to appropriate safety protocols due to its irritant nature. This guide provides a foundational understanding of **3-(3,5-Dimethylphenyl)propanoic acid** to support its application in innovative research and development endeavors.

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